

# Essential Safety and Logistics for Handling Calcium Iodate Hexahydrate

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## Compound of Interest

Compound Name: Calcium iodate hexahydrate

Cat. No.: B592682

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Calcium Iodate Hexahydrate**. The following procedural guidance details operational plans for safe handling and disposal.

Chemical Identifier:

- Name: **Calcium iodate hexahydrate**
- Synonyms: Iodic acid (HIO<sub>3</sub>), calcium salt, hexahydrate[1]
- CAS Number: 10031-33-1[2]

## Hazard Identification and Classification

**Calcium iodate hexahydrate** is classified as a strong oxidizer and can cause skin, eye, and respiratory irritation.[3][4] Contact with combustible materials may cause a fire.[3]

Hazard Class	GHS Category	Hazard Statement
Oxidizing solids	Category 2	H272: May intensify fire; oxidizer[4][5]
Skin irritation	Category 2	H315: Causes skin irritation[2][5]
Eye irritation	Category 2A	H319: Causes serious eye irritation[2][5]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[2][5]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Calcium iodate hexahydrate** to prevent exposure.

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).[5][6]	Protects against splashes and airborne particles causing serious eye irritation.
Skin Protection	Impervious clothing and appropriate protective gloves (e.g., nitrile rubber).[5][6]	Prevents skin contact which can cause irritation.[2]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.[3] Required when dusts are generated.[7]	Protects against inhalation of dust which may cause respiratory irritation.[2]

## Operational Plan for Handling

Adherence to the following step-by-step operational plan is crucial for the safe handling of **Calcium iodate hexahydrate**.

#### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Ensure an eyewash station and safety shower are readily accessible.[6]
- Remove all combustible materials from the handling area.[3]
- Inspect all PPE for integrity before use.[5]

#### 2. Handling the Chemical:

- Avoid generating dust.[2]
- Weigh and transfer the chemical carefully.
- Keep the container tightly closed when not in use.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.[2]

#### 3. Storage:

- Store in a cool, dry, and well-ventilated area.[6]
- Keep the container tightly closed.[2]
- Store away from combustible materials and reducing agents.[3][8]

## Emergency Procedures

Immediate and appropriate response to an emergency is critical.

Emergency Situation	Procedural Steps
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[2][3]
Skin Contact	Immediately flush skin with plenty of running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek medical attention if irritation persists.[2][3]
Inhalation	Remove the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2][6]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][3]
Spill	Evacuate personnel from the area. Wear appropriate PPE.[5] For solid spills, sweep or vacuum up the material and place it into a suitable, labeled disposal container.[3][6] Avoid generating dust. Do not use combustible materials like paper towels for cleanup.[3] Ventilate the area and wash the spill site after material pickup is complete.[4]

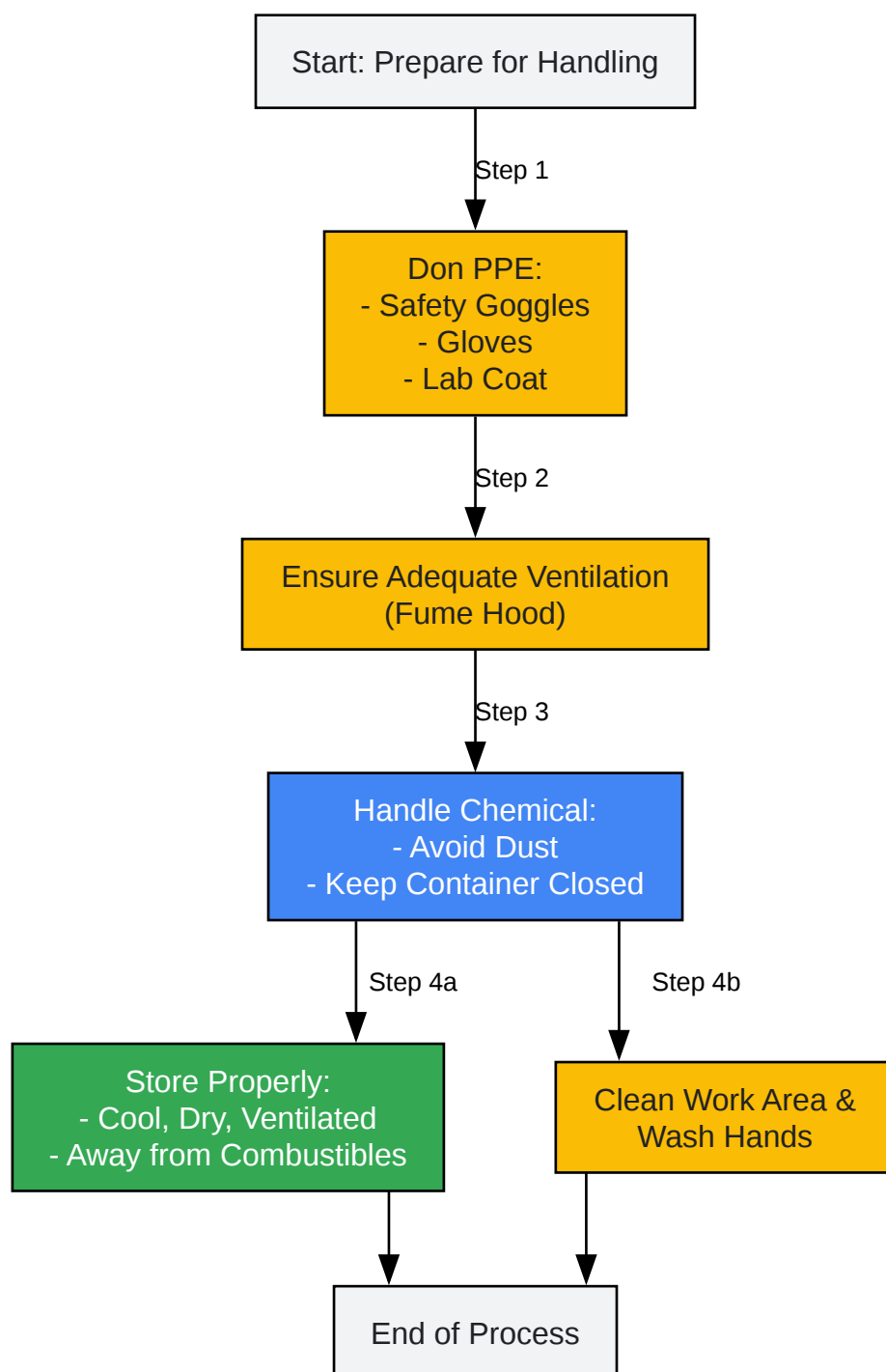
## Disposal Plan

Dispose of **Calcium iodate hexahydrate** and its containers in accordance with all applicable federal, state, and local regulations.

- Unused Product: Dispose of as hazardous waste.<sup>[2]</sup> Some sources suggest offering surplus and non-recyclable solutions to a licensed disposal company or burning in a chemical incinerator equipped with an afterburner and scrubber.<sup>[5]</sup>
- Contaminated Packaging: Dispose of as unused product in a licensed disposal facility.<sup>[5]</sup> Do not mix with other waste.<sup>[7]</sup>

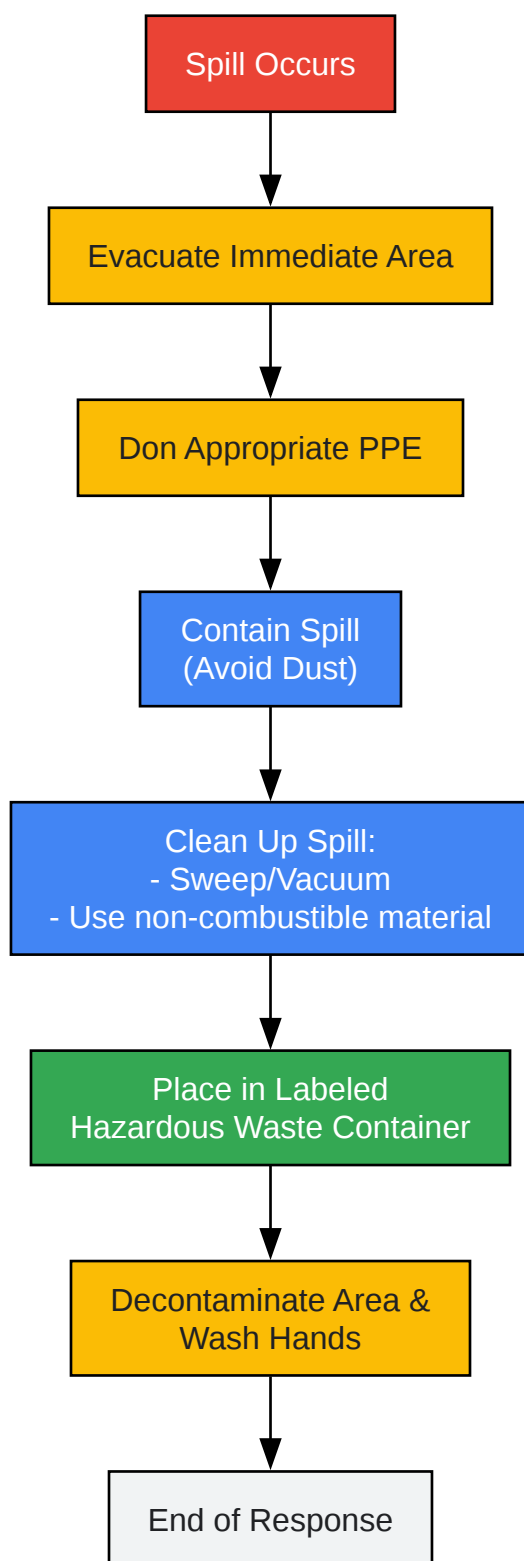
## Visual Workflow Diagrams

The following diagrams illustrate the key workflows for handling **Calcium iodate hexahydrate**.



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Caption: Standard Operating Procedure for Handling **Calcium Iodate Hexahydrate**.



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Caption: Emergency Response Protocol for a **Calcium Iodate Hexahydrate** Spill.

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